

Probing Dopamine D3 Receptor Signaling with (+)-PD 128907: Application Notes and Protocols

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Compound of Interest

Compound Name: PD-147693

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These application notes provide a comprehensive guide to utilizing (+)-PD 128907, a potent and selective dopamine D3 receptor agonist, for the investigation of dopamine signaling pathways. This document offers detailed protocols for key in vitro and in vivo experiments, alongside structured data tables and visualizations to facilitate experimental design and data interpretation.

Introduction to (+)-PD 128907

(+)-PD 128907 is a high-affinity agonist for the dopamine D3 receptor, demonstrating significant selectivity over other dopamine receptor subtypes, particularly the D2 and D4 receptors. Its specific pharmacological profile makes it an invaluable tool for elucidating the physiological and pathological roles of the D3 receptor in the central nervous system. The D3 receptor is predominantly expressed in limbic brain regions associated with cognition, emotion, and reward, making it a key target for therapeutic development in conditions such as substance use disorders, Parkinson's disease, and schizophrenia.

Data Presentation: Quantitative Pharmacological Profile of (+)-PD 128907

The following tables summarize the binding affinities of (+)-PD 128907 for human dopamine D2, D3, and D4 receptors, providing a clear comparison of its selectivity.

Table 1: Radioligand Binding Affinities (K_i) of (+)-PD 128907

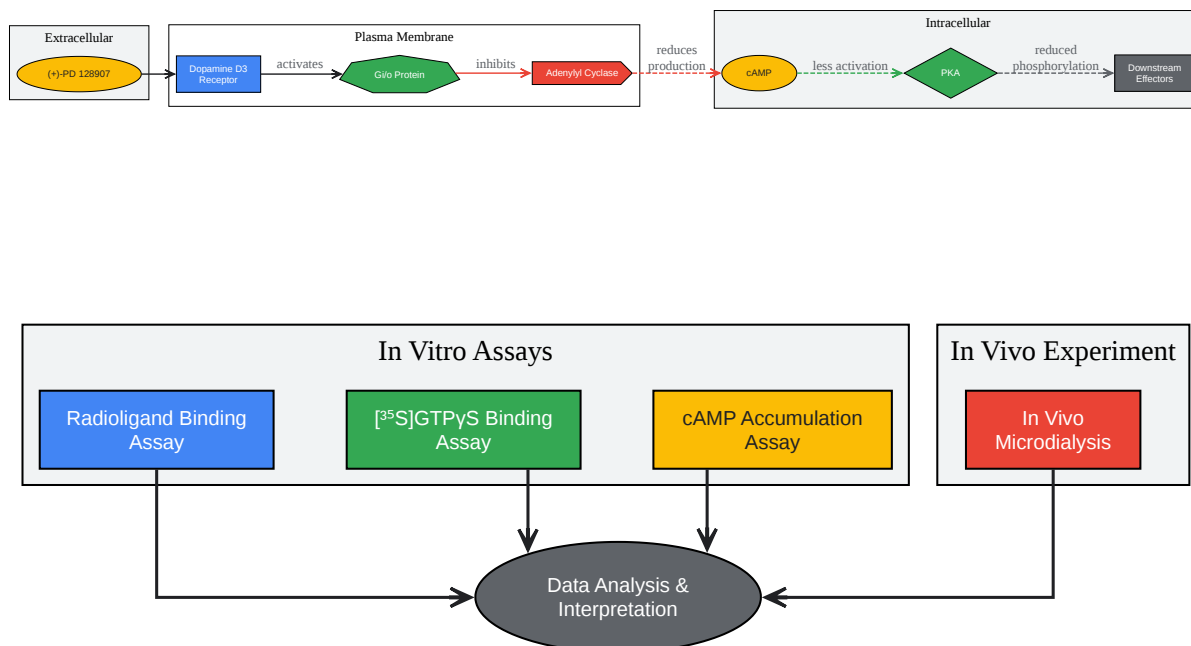
Receptor Subtype	Radioligand	K _i (nM)	Cell Line	Reference
Dopamine D3	[³ H]Spiperone	1.43	CHO K1	[1]
Dopamine D2L	[³ H]Spiperone	20	CHO K1	[1]
Dopamine D4.2	[³ H]Spiperone	169	CHO K1	[1]

Table 2: Functional Potency (EC₅₀) of (+)-PD 128907

Assay	Receptor Subtype	EC ₅₀ (nM)	Effect	Reference
Cell Firing Inhibition	Dopamine D2/D3	33	Inhibition	[2]
Dopamine Release Inhibition	Dopamine D2/D3	66	Inhibition	[2]

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key dopamine signaling pathways and the experimental workflows detailed in this document.



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References

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